

# A Comparative Guide to the Accuracy of Pt100 and Pt1000 4-Wire RTDs

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For researchers, scientists, and professionals in drug development, precise temperature measurement is not merely a requirement but a cornerstone of experimental validity and process control. Resistance Temperature Detectors (RTDs) are renowned for their stability and accuracy, with the Pt100 and Pt1000 variants being the most common. This guide provides an objective, data-driven comparison of the accuracy of Pt100 and Pt1000 sensors, specifically within the high-precision 4-wire configuration, to inform selection for critical applications.

## Fundamental Principles of Pt100 and Pt1000 Sensors

Both Pt100 and Pt1000 are platinum RTDs that operate on the principle of a predictable change in electrical resistance with temperature.<sup>[1][2]</sup> The core distinction lies in their nominal resistance at 0°C:

- Pt100: 100 Ohms ( $\Omega$ ) at 0°C.<sup>[1]</sup>
- Pt1000: 1000 Ohms ( $\Omega$ ) at 0°C.<sup>[1]</sup>

This fundamental difference in base resistance influences several performance characteristics that impact in-application accuracy. Both sensor types follow the same temperature coefficient of resistance (TCR), typically  $0.00385 \Omega/\Omega/^{\circ}\text{C}$  as defined by the IEC 60751 standard, and share the same physical operating temperature ranges.<sup>[3][4]</sup>

## Intrinsic Accuracy and Standard Tolerance Classes

From a standards perspective, the intrinsic accuracy of Pt100 and Pt1000 sensors is identical for a given tolerance class.[5] The international standard IEC 60751 defines these classes, which specify the maximum permissible deviation from the nominal resistance-temperature curve.[6][7] This means a Class A Pt100 sensor has the same temperature tolerance as a Class A Pt1000 sensor.[5]

The most common tolerance classes are summarized below.

Tolerance Class	Formula for Tolerance Limit (°C)	Tolerance at 0°C	Tolerance at 100°C	Tolerance at 300°C
Class AA (F 0.1)	$\pm (0.1 + 0.0017  t )$	$\pm 0.10^{\circ}\text{C}$	$\pm 0.27^{\circ}\text{C}$	$\pm 0.61^{\circ}\text{C}$
Class A (F 0.15)	$\pm (0.15 + 0.002  t )$	$\pm 0.15^{\circ}\text{C}$	$\pm 0.35^{\circ}\text{C}$	$\pm 0.75^{\circ}\text{C}$
Class B (F 0.3)	$\pm (0.3 + 0.005  t )$	$\pm 0.30^{\circ}\text{C}$	$\pm 0.80^{\circ}\text{C}$	$\pm 1.80^{\circ}\text{C}$
Class C (F 0.6)	$\pm (0.6 + 0.01  t )$	$\pm 0.60^{\circ}\text{C}$	$\pm 1.60^{\circ}\text{C}$	$\pm 3.60^{\circ}\text{C}$

Note:  $|t|$  represents the absolute temperature in degrees Celsius.

Data sourced from IEC 60751 standard definitions.[6][7]  
[8]

## In-Application Accuracy: A Deeper Comparison

While intrinsic accuracy is identical by class, the practical accuracy achieved in a measurement system is influenced by several factors. In these areas, significant performance differences between Pt100 and Pt1000 sensors emerge, even in a 4-wire setup.

## The Role of the 4-Wire Configuration

A 4-wire measurement configuration is the most precise method for reading an RTD sensor and is standard for laboratory and high-precision applications.<sup>[9][10]</sup> It works by using two wires to supply a constant current through the RTD element and the other two wires to measure the voltage drop directly across the element.<sup>[11][12]</sup> Because the voltage-measuring wires carry virtually no current, the resistance of the lead wires is completely negated from the measurement.<sup>[11]</sup>

Conclusion: In a properly implemented 4-wire circuit, both Pt100 and Pt1000 sensors equally and effectively eliminate lead wire resistance as a source of error.<sup>[13][14]</sup>

## Self-Heating Error

A critical, and often underestimated, source of error is sensor self-heating. The excitation current passing through the RTD's resistance element dissipates a small amount of power as heat ( $P = I^2R$ ), causing the sensor to report a slightly higher temperature than the environment it is measuring.<sup>[15]</sup>

This is where the Pt1000 demonstrates a significant advantage.

- Due to its 10-fold higher base resistance, a Pt1000 requires a much lower excitation current (typically 0.1-1mA) to generate the same output voltage as a Pt100 (typically 1-5mA).<sup>[13][15]</sup>
- This lower current dramatically reduces the power dissipated as heat, resulting in a substantially lower self-heating error.<sup>[3][16]</sup>

For high-accuracy applications, especially in static or slow-moving fluids or gases where heat dissipation is poor, the lower self-heating of the Pt1000 is a decisive factor for superior accuracy.

## Signal Quality and Instrumentation Effects

The higher nominal resistance of the Pt1000 provides a stronger signal.

- Higher Sensitivity: A Pt1000 has a resistance change of approximately  $3.85 \Omega/^{\circ}\text{C}$ , ten times greater than the  $\sim 0.385 \Omega/^{\circ}\text{C}$  of a Pt100.<sup>[1][4]</sup>

- Improved Signal-to-Noise Ratio (SNR): This larger resistance change translates into a larger voltage output for a given temperature change, creating a stronger signal relative to any background electrical noise.<sup>[1][4]</sup> This makes the measurement more robust and less susceptible to interference, which is crucial for achieving high resolution and stability.<sup>[4]</sup>

Modern high-resolution digital multimeters and data acquisition systems can better resolve the larger signal from a Pt1000, potentially leading to more precise measurements.

## Quantitative Data Summary

The table below summarizes the key performance parameters influencing the accuracy of 4-wire Pt100 and Pt1000 RTDs.

Feature	Pt100 4-Wire RTD	Pt1000 4-Wire RTD	Advantage for Accuracy
Base Resistance (at 0°C)	100 $\Omega$	1000 $\Omega$	-
Sensitivity	~0.385 $\Omega/^{\circ}\text{C}$	~3.85 $\Omega/^{\circ}\text{C}$	Pt1000
Lead Wire Influence	Completely compensated	Completely compensated	Equal
Typical Excitation Current	1 - 5 mA	0.1 - 1 mA	Pt1000
Self-Heating Effect	Higher	Lower	Pt1000
Signal-to-Noise Ratio (SNR)	Lower	Higher	Pt1000
Instrument Compatibility	Industry standard, widespread	Requires compatible equipment	Pt100

## Experimental Protocol for Accuracy Verification

To empirically validate the accuracy of Pt100 and Pt1000 sensors, the following protocol can be employed.

### 1. Required Equipment:

- High-stability temperature source: Dry-block calibrator or a stirred calibration bath (e.g., Fluke Hart Scientific models).[\[17\]](#)
- High-accuracy reference thermometer: A calibrated Standard Platinum Resistance Thermometer (SPRT) or a high-accuracy digital reference thermometer.[\[17\]](#)
- High-precision readout: A digital multimeter or temperature readout with at least 6.5 digits of resolution, capable of 4-wire resistance measurement.
- Test sensors: The Pt100 and Pt1000 4-wire RTDs to be compared.

### 2. Experimental Setup:

- Place the reference thermometer and both test RTDs into the temperature source. Ensure their sensing elements are closely bundled and immersed to the same depth to minimize thermal gradients.[\[17\]](#)
- Connect the 4-wire leads of each test RTD to the high-precision readout.
- Connect the reference thermometer to its dedicated readout.

### 3. Measurement Procedure:

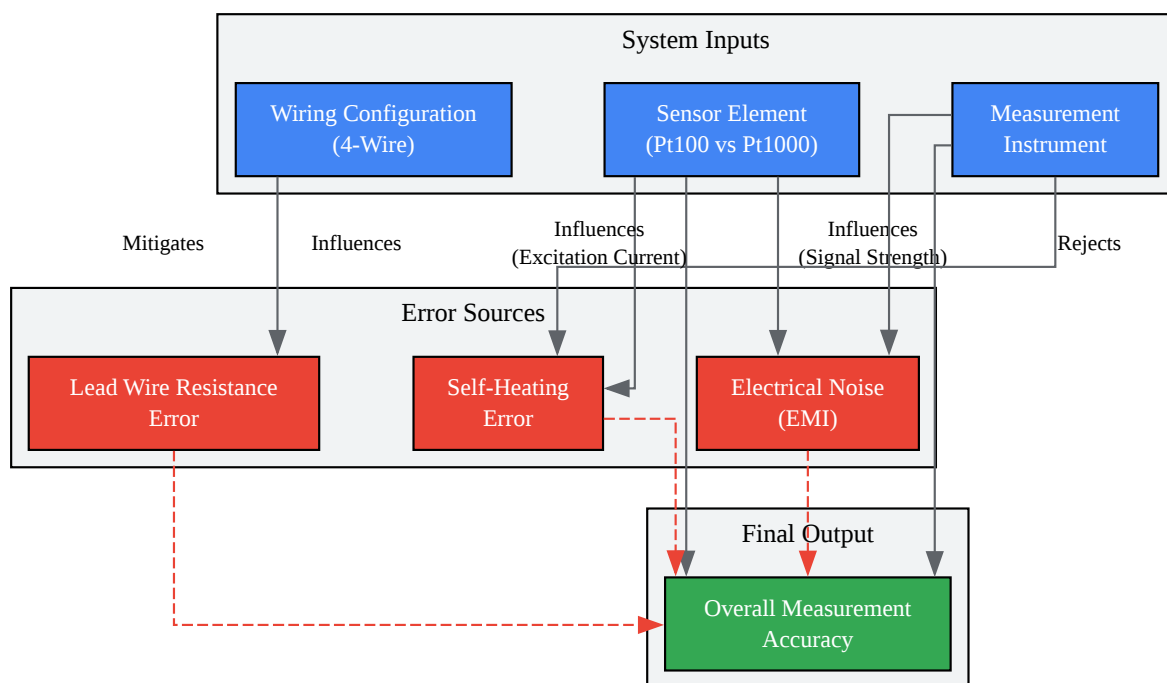
- Set the temperature source to the first desired calibration point (e.g., 0°C).
- Allow the system to fully stabilize for at least 20-30 minutes.
- Simultaneously record the temperature from the reference thermometer and the resistance values from the Pt100 and Pt1000 sensors.
- Repeat this process for a range of temperatures relevant to the intended application (e.g., in 25°C increments from 0°C to 200°C).[\[18\]](#)

### 4. Data Analysis:

- For each temperature point, convert the measured resistance of the Pt100 and Pt1000 to temperature using the appropriate IEC 60751 conversion formula or table.
- Calculate the measurement error for each test sensor at each temperature point:  $\text{Error} = T_{\text{sensor}} - T_{\text{reference}}$ .
- Compare the calculated errors against the tolerance specifications for the sensors' accuracy class.
- Analyze the data for trends, stability, and noise to determine which sensor provides superior performance in the specific test conditions.

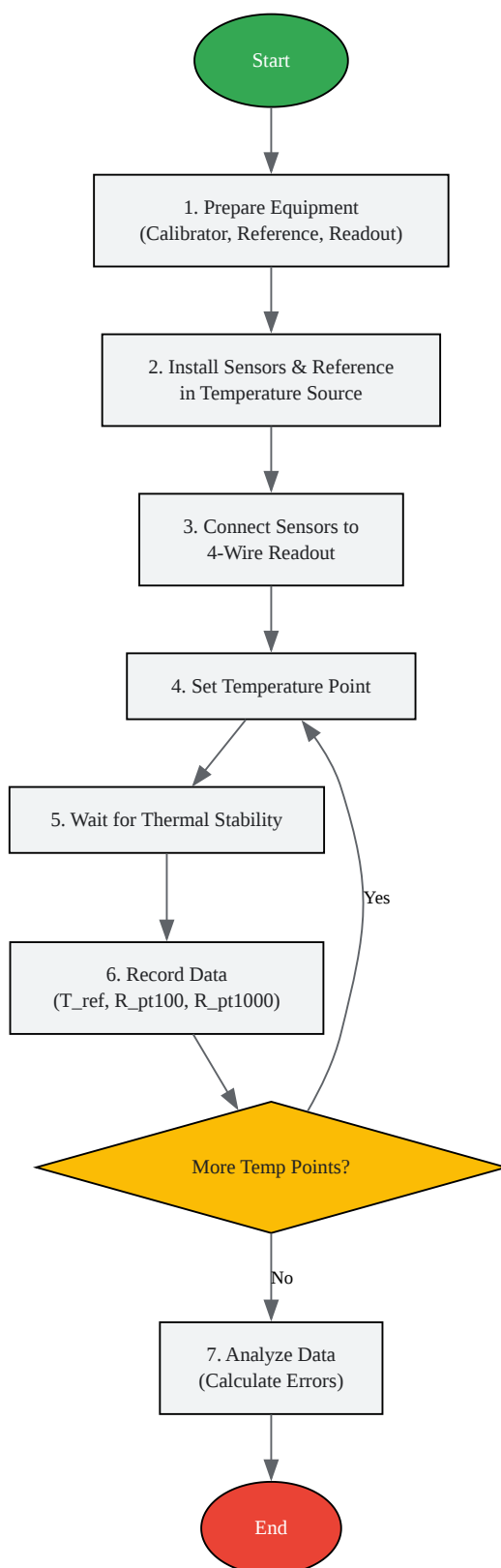
## Visualizations

The following diagrams illustrate the key relationships and workflows discussed.



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Caption: Key factors influencing in-application RTD accuracy.



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Caption: Experimental workflow for RTD accuracy comparison.

## Conclusion and Recommendations

While Pt100 and Pt1000 4-wire RTDs share identical intrinsic accuracy specifications per their tolerance class, the Pt1000 offers distinct advantages for achieving higher in-application accuracy.

- **Lead Wire Errors:** In a 4-wire configuration, this error source is effectively eliminated for both sensor types.
- **Self-Heating:** The Pt1000 exhibits significantly lower self-heating due to the lower required measurement current, making it superior for measurements in poorly conductive media or where the highest precision is demanded.<sup>[3]</sup>
- **Signal Quality:** The Pt1000 provides a 10x stronger signal, leading to a better signal-to-noise ratio and greater resilience to electrical interference.<sup>[4]</sup>

For researchers, scientists, and drug development professionals requiring the highest degree of measurement certainty, the Pt1000 4-wire RTD is often the superior choice. Its inherent physical properties lead to a reduction in two subtle but critical error sources—self-heating and electrical noise—thereby delivering a more reliable and accurate temperature measurement in demanding experimental and process environments. The Pt100 remains a robust and cost-effective industry standard suitable for a wide range of applications where these specific error sources are less critical.<sup>[1][13]</sup>

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